

Application of Sodium Dibutyldithiocarbamate in Latex Production: Application Notes and Protocols

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Compound of Interest

Compound Name: Sodium dibutyldithiocarbamate

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Introduction

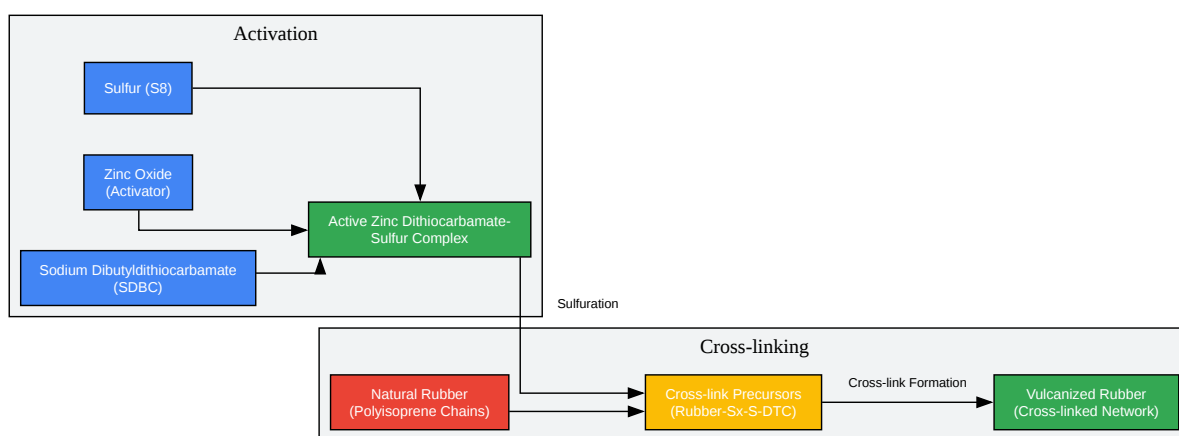
Sodium dibutyldithiocarbamate (SDBC) is an ultra-fast accelerator for the vulcanization of natural and synthetic rubber latices. Its high water solubility makes it particularly suitable for latex applications, where it promotes rapid cross-linking of polymer chains, even at room temperature. This property is highly advantageous in the production of various dipped latex goods, including medical gloves, balloons, and other thin-walled products. SDBC is often used in combination with other accelerators, such as thiurams and thiazoles, to achieve synergistic effects and to tailor the properties of the final vulcanized product.

These application notes provide a comprehensive overview of the use of SDBC in latex production, including its mechanism of action, experimental protocols for its application, and its effects on the physical properties of latex films.

Mechanism of Action

The vulcanization of rubber with sulfur is a chemical process that creates cross-links between polymer chains, converting the soft, plastic-like raw rubber into a strong, elastic material. Dithiocarbamates, including SDBC, significantly accelerate this process. The proposed mechanism involves the formation of an active sulfurating agent.

In the presence of an activator, typically zinc oxide, the dithiocarbamate reacts with sulfur to form a zinc dithiocarbamate-sulfur complex. This complex is more reactive than elemental sulfur and facilitates the transfer of sulfur atoms to the rubber polymer backbone, creating cross-link precursors. These precursors then react with each other to form stable polysulfide cross-links, resulting in a vulcanized rubber network. The use of accelerators like SDBC allows for vulcanization to occur at lower temperatures and in shorter times than with sulfur alone.



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Simplified vulcanization mechanism of natural rubber latex using SDBC.

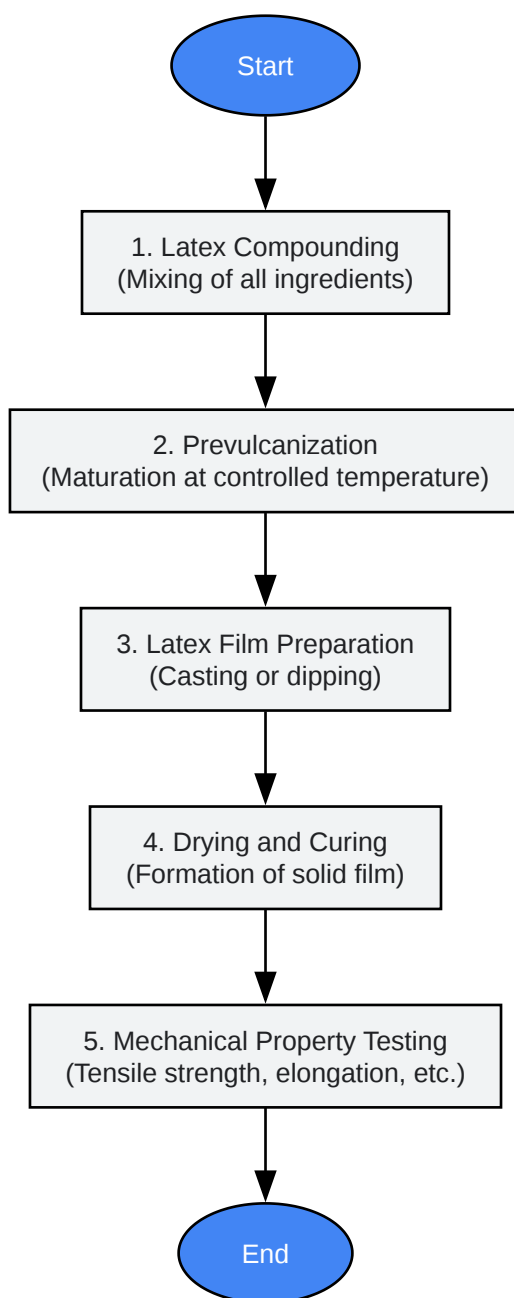
Experimental Protocols

The following protocols describe the general procedures for the prevulcanization of natural rubber latex using SDBC and the subsequent preparation and testing of latex films.

Materials and Reagents

- High-ammonia (HA) or low-ammonia (LA) natural rubber latex concentrate (60% dry rubber content, DRC)
- **Sodium dibutyldithiocarbamate** (SDBC) dispersion (e.g., 50% aqueous solution)
- Zinc oxide (ZnO) dispersion (e.g., 50% aqueous solution)
- Sulfur dispersion (e.g., 50% aqueous solution)
- Antioxidant dispersion (e.g., Wingstay L)
- Potassium hydroxide (KOH) solution (e.g., 10%)
- Distilled or deionized water

Experimental Workflow



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General experimental workflow for latex vulcanization and testing.

Latex Compounding

The following formulation is adapted from a study on room-temperature prevulcanization and can be used as a starting point. The amounts are given in parts per hundred rubber (phr).

Ingredient	phr	Purpose
Natural Rubber Latex (60% DRC)	100.0	Base Polymer
Potassium Hydroxide (10%)	0.5	Stabilizer
Sulfur	1.5	Cross-linking Agent
Zinc Oxide (ZnO)	0.5	Activator
SDBC (50% dispersion)	1.0	Accelerator
Antioxidant	1.0	Protection

Procedure:

- Weigh the required amount of natural rubber latex into a suitable container.
- While stirring gently, add the potassium hydroxide solution to stabilize the latex.
- Sequentially add the zinc oxide, SDBC, sulfur, and antioxidant dispersions to the latex with continuous, gentle stirring. Ensure each ingredient is well dispersed before adding the next.
- Continue stirring for approximately 30 minutes to ensure a homogeneous compound.

Prevulcanization (Maturation)

Prevulcanization, or maturation, is the process of allowing the cross-linking reactions to begin in the liquid latex stage.

Room Temperature Prevulcanization:

- Store the compounded latex at ambient temperature (e.g., 25-30°C).
- Monitor the extent of prevulcanization over time (e.g., 24, 48, 72 hours) by testing the chloroform coagulation number or by preparing and testing films at different maturation times.

Accelerated Prevulcanization:

- Gently heat the compounded latex in a water bath to a moderately elevated temperature (e.g., 40-60°C).
- Maintain the temperature and gentle stirring for a specified period (e.g., 1-3 hours) until the desired level of prevulcanization is achieved.

Preparation of Latex Films

Latex films can be prepared by casting on a flat, clean surface (e.g., a glass plate) or by dipping a former into the compounded latex.

Casting Method:

- Pour a sufficient amount of the prevulcanized latex onto a leveled glass plate.
- Spread the latex evenly to a desired thickness using a spreader.
- Allow the latex to dry at room temperature for at least 24 hours, or until a transparent film is formed.
- For final curing, place the dried film in an air-circulating oven at a temperature between 70°C and 100°C for a specified time (e.g., 30-60 minutes).

Mechanical Property Testing

The mechanical properties of the vulcanized latex films are critical indicators of the effectiveness of the vulcanization process.

Procedure:

- Cut dumbbell-shaped test specimens from the cured latex films according to standard test methods (e.g., ASTM D412).
- Measure the thickness of the narrow section of each specimen.
- Conduct tensile testing using a universal testing machine (tensometer) at a constant rate of crosshead separation (e.g., 500 mm/min).

- Record the force at break and the elongation at break.
- Calculate the tensile strength, elongation at break, and modulus at various elongations (e.g., 100%, 300%, 500%).

Data Presentation

The following table presents data adapted from a study investigating room-temperature prevulcanization of natural rubber latex using a combination of accelerators including SDBC. This provides an indication of the mechanical properties that can be achieved.

Accelerator System	Tensile Strength (MPa)	Modulus at 500% Elongation (MPa)
ZDEC/ZDBC/ZMBT (RT)	22.5	3.8
ZDEC/ZIX/ZMBT (RT)	24.0	4.2
ZDEC/SDBC/ZMBT (RT)	25.5	4.5
ZDEC (Conventional Heat Cure)	28.0	5.0

Note: RT indicates room temperature prevulcanization. ZDEC = Zinc diethyldithiocarbamate, ZDBC = Zinc dibutyldithiocarbamate, ZIX = Zinc isopropyl xanthate, ZMBT = Zinc 2-mercaptobenzothiazole.

The data suggests that a system including SDBC can yield high tensile strength and modulus even with room temperature prevulcanization.

Conclusion

Sodium dibutyldithiocarbamate is a highly effective and versatile ultra-fast accelerator for the vulcanization of natural rubber latex. Its water solubility and ability to promote vulcanization at ambient temperatures make it a valuable component in the formulation of a wide range of latex products. The experimental protocols and data presented in these application notes provide a foundation for researchers and scientists to explore and optimize the use of SDBC in their specific latex applications. Further studies focusing on the direct quantitative effects of varying

SDBC concentrations would be beneficial for fine-tuning latex formulations to achieve desired product performance characteristics.

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